

Application Note: Analytical Characterization of 3-(2-Aminoethyl)benzamide Hydrochloride

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Compound of Interest

Compound Name: 3-(2-Aminoethyl)benzamide
hydrochloride

CAS No.: 1240528-99-7

Cat. No.: B1520821

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Executive Summary

This guide details the analytical protocols for the characterization of **3-(2-Aminoethyl)benzamide hydrochloride**, a critical structural motif and intermediate used in the development of poly(ADP-ribose) polymerase (PARP) inhibitors and MTH1 inhibitors. Due to the presence of both a primary amine and a benzamide moiety, this compound presents specific challenges in chromatographic retention and peak shape. This document provides a validated Reverse-Phase HPLC (RP-HPLC) method for purity assessment, alongside spectroscopic protocols (NMR, MS) for structural confirmation and counter-ion stoichiometry.

Chemical Identity & Properties

Compound: **3-(2-Aminoethyl)benzamide hydrochloride** Structure: A benzene ring substituted at the 1-position with an amide group (

) and at the 3-position (meta) with an aminoethyl group (

). Molecular Formula:

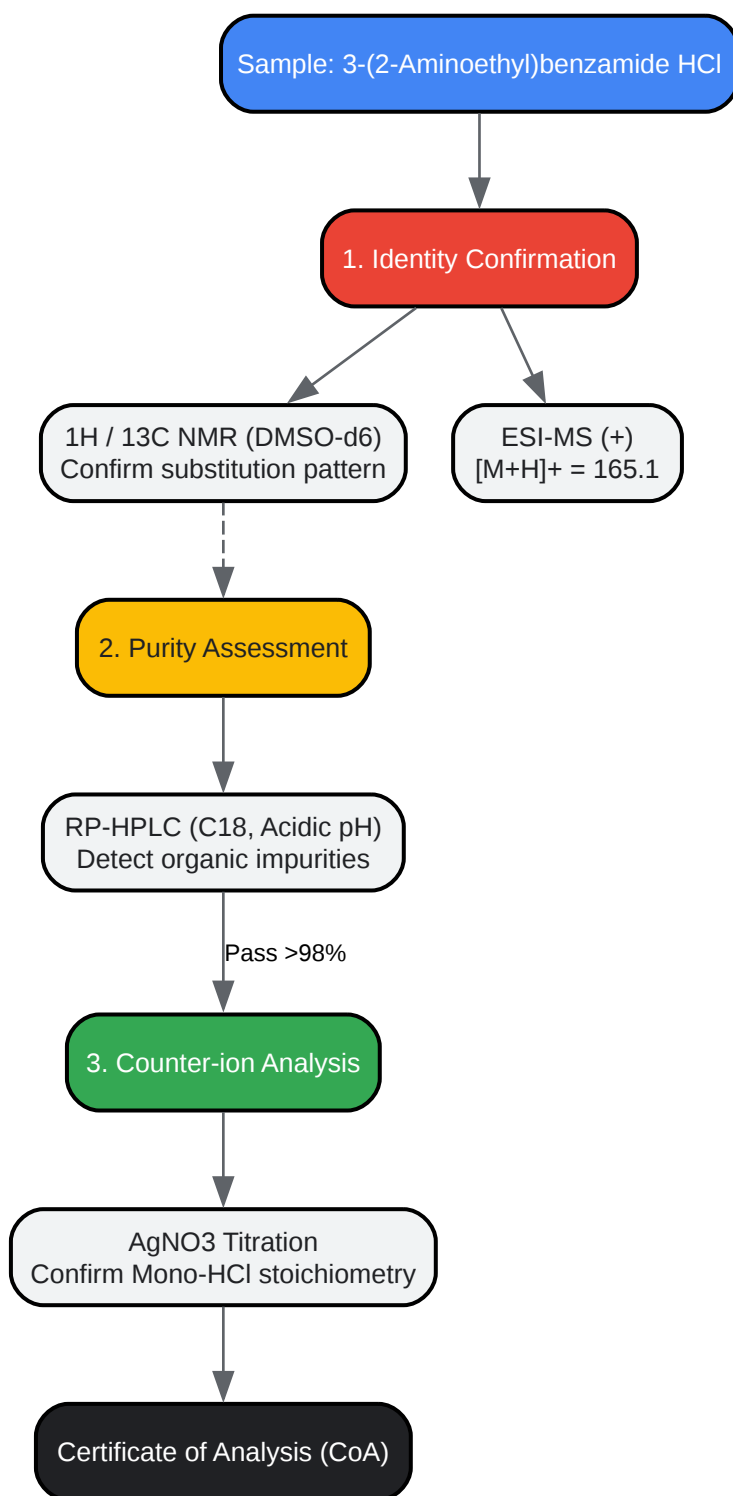
Molecular Weight: 200.67 g/mol (Salt); 164.21 g/mol (Free Base) CAS Registry (Base): 1118786-88-1 Solubility: Highly soluble in water and DMSO; sparingly soluble in non-polar organic solvents (DCM, Hexane).

Structural Distinction (Critical)

- Target Molecule: 3-(2-Aminoethyl)benzamide (Ring-substituted).[\[1\]](#)[\[2\]](#)
- Common Isomer: N-(2-Aminoethyl)benzamide (Amide-nitrogen substituted).[\[3\]](#)[\[4\]](#)
- Differentiation: These isomers have identical mass (165) but distinct fragmentation patterns and NMR splitting. This guide focuses strictly on the ring-substituted 3-isomer.

Analytical Decision Tree

The following workflow illustrates the logical progression for full characterization, ensuring identity, purity, and salt stoichiometry.



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Figure 1: Step-wise analytical workflow for full characterization.

Method 1: Chromatographic Purity (RP-HPLC)

Scientific Rationale

The primary amine on the ethyl chain is highly basic (

). On standard C18 columns at neutral pH, this group protonates, leading to poor retention (elution in void volume) and peak tailing due to silanol interactions. Solution: We utilize an acidic mobile phase (pH 2.5) containing trifluoroacetic acid (TFA) or phosphate buffer. This ensures the amine is fully protonated and forms a tight ion pair (with TFA) or simply suppresses silanol activity, while the hydrophobic benzene ring provides retention on the C18 stationary phase.

Protocol Specifications

Parameter	Specification
Instrument	HPLC with UV/PDA Detector (e.g., Agilent 1200/1260)
Column	C18 End-capped (e.g., Zorbax Eclipse Plus C18), 4.6 x 150 mm, 3.5 μ m
Mobile Phase A	0.1% Trifluoroacetic Acid (TFA) in Water
Mobile Phase B	0.1% Trifluoroacetic Acid (TFA) in Acetonitrile
Flow Rate	1.0 mL/min
Column Temp	30°C
Detection	UV at 210 nm (Amide/Amine absorption) and 254 nm (Aromatic)
Injection Vol	5 - 10 μ L
Diluent	Water:Acetonitrile (90:[5]10)

Gradient Program

Time (min)	% Mobile Phase B	Event
0.0	5%	Equilibration
2.0	5%	Isocratic Hold (Polar retention)
12.0	60%	Linear Gradient
15.0	95%	Wash
15.1	5%	Re-equilibration
20.0	5%	End

Step-by-Step Procedure

- Standard Preparation: Dissolve 10 mg of reference standard in 10 mL of Diluent (1.0 mg/mL). Sonicate for 5 minutes to ensure complete dissolution of the salt.
- System Suitability: Inject the standard 5 times.
 - Requirement: %RSD of peak area
2.0%.
 - Tailing Factor:
1.5 (Critical for amine compounds).
- Sample Analysis: Inject sample. Calculate purity using %Area Normalization.

Method 2: Structural Identification (Spectroscopy)

A. Mass Spectrometry (ESI-MS)

- Mode: Positive Electrospray Ionization (ESI+).
- Expected Signal:
 - $[M+H]^+$:

165.1

- $[M+Na]^+$:

187.1

- Interpretation: The presence of the parent ion at 165.1 confirms the molecular weight of the free base ().

B. Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-

is preferred over

to visualize the exchangeable amide and amine protons, which aids in distinguishing isomers.

Expected

¹H NMR Signals (300/400 MHz, DMSO-

):

- Amide Protons (): Two broad singlets (or one broad hump) around 7.8 - 8.2 ppm.
- Ammonium Protons (): Broad singlet at 8.0 - 8.5 ppm (due to HCl salt).
- Aromatic Ring (4H): Multiplet pattern characteristic of meta-substitution (7.4 - 7.9 ppm). Look for the singlet-like proton at position 2 (between the substituents).
- Ethyl Chain (

):

- Benzylic

: Triplet at

~2.9 - 3.0 ppm.

- Amino-adjacent

: Triplet/Multiplet at

~3.0 - 3.2 ppm.

Method 3: Counter-ion Stoichiometry (Chloride)

To ensure the substance is the mono-hydrochloride salt (and not a hemi- or di-salt), chloride content is determined via argentometric titration.

Protocol:

- Dissolve 50 mg of sample in 20 mL deionized water.
- Add 1 mL of 5% Nitric Acid.
- Titrate with 0.01 M Silver Nitrate () using a potentiometric titrator with a Silver electrode.
- Calculation:
 - Theoretical %Cl for Mono-HCl:

Troubleshooting & Expert Insights

Issue	Probable Cause	Corrective Action
Peak Tailing > 1.5	Silanol interaction with amine.	Add 0.1% Triethylamine (TEA) to mobile phase or switch to a "Polar-Embedded" C18 column.
Doublet Peak	Isomer contamination (N-isomer).	Use a Phenyl-Hexyl column which offers better selectivity for aromatic isomers than C18.
Retention Time Shift	pH instability.	Ensure TFA is fresh; TFA is volatile and evaporates over time, raising pH.
Extra Mass Peaks	Salt adducts.	Common in ESI. Ignore $[M+Na]^+$ or $[2M+H]^+$ unless they dominate.

References

- PubChem. "3-(2-aminoethyl)benzamide." National Library of Medicine. Accessed October 2023. [[Link](#)]
- WIPO Patents. "WO2015187089A1 - Mth1 inhibitors for treatment of inflammatory and autoimmune conditions." (Describes synthesis and use of 3-(2-aminoethyl)

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